

# An In-depth Technical Guide to 3-Amino-N,N-dimethylbenzamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Amino-N,N-dimethylbenzamide

Cat. No.: B112486

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Amino-N,N-dimethylbenzamide**, a chemical compound of interest in various research and development applications. This document compiles essential data, including its chemical structure, identifiers, and available spectral information.

## Core Chemical Information

**3-Amino-N,N-dimethylbenzamide** is an organic compound featuring a benzene ring substituted with an amino group and a dimethylbenzamide group at positions 3.

## Chemical Structure and Identifiers

The fundamental structural and identifying information for **3-Amino-N,N-dimethylbenzamide** is summarized in the table below.

Identifier	Value
IUPAC Name	3-amino-N,N-dimethylbenzamide[1][2]
CAS Number	33322-60-0[1][2][3]
Molecular Formula	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O[1][2][3][4]
Molecular Weight	164.20 g/mol [1][3]
Canonical SMILES	CN(C)C(=O)C1=CC(=CC=C1)N[1]
InChI	InChI=1S/C9H12N2O/c1-11(2)9(12)7-4-3-5-8(10)6-7/h3-6H,10H2,1-2H3[1][2][3]
InChIKey	LZPLRAXAVPPVSX-UHFFFAOYSA-N[1][2][3]

## Physicochemical Properties

Key physical and chemical properties are essential for handling, storage, and application of the compound.

Property	Value
Physical Form	Solid[3]
Purity	≥97% (as specified by some suppliers)[4]

## Spectral Data

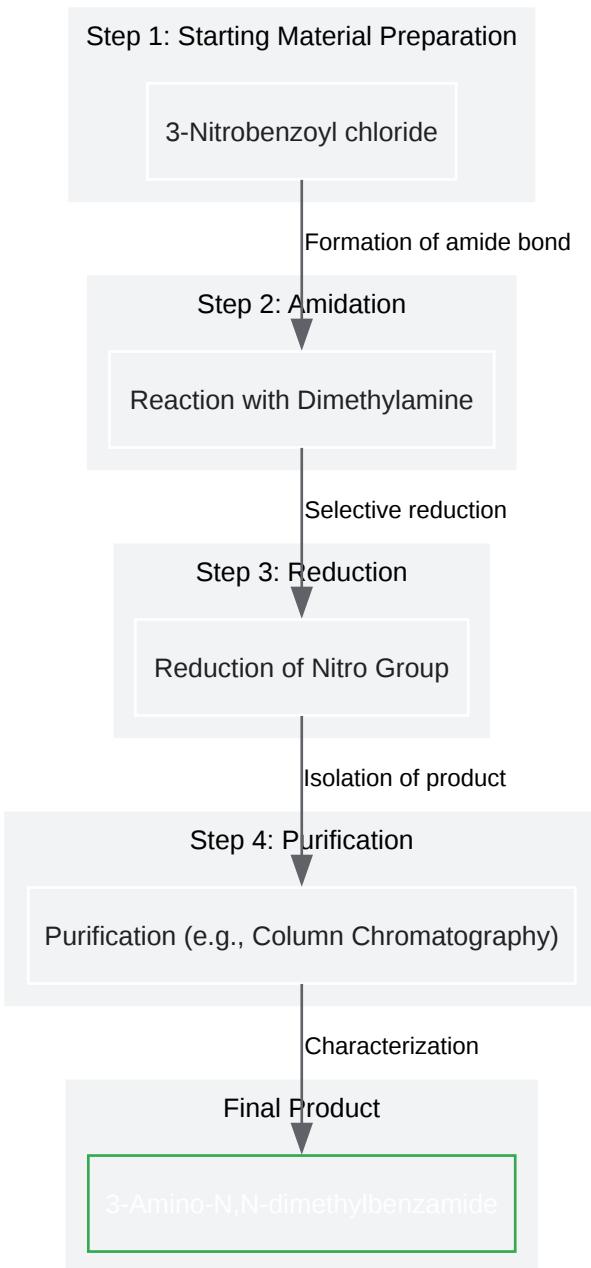
Spectral analysis is crucial for the verification of the chemical structure and purity of **3-Amino-N,N-dimethylbenzamide**. Available spectral data is outlined below.

Spectroscopy	Data Highlights
<sup>1</sup> H NMR	Spectrum available[5]
<sup>13</sup> C NMR	Spectrum available[1]
Mass Spectrometry	Electron Ionization (EI) mass spectrum available through NIST[2][6]
Infrared (IR)	Spectrum available[5]

## Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3-Amino-N,N-dimethylbenzamide** is not readily available in the public domain, a general synthetic approach can be inferred from procedures for analogous compounds such as N,N-dimethylbenzamide. A plausible workflow for its synthesis is outlined below.

## General Synthesis Workflow for 3-Amino-N,N-dimethylbenzamide

[Click to download full resolution via product page](#)

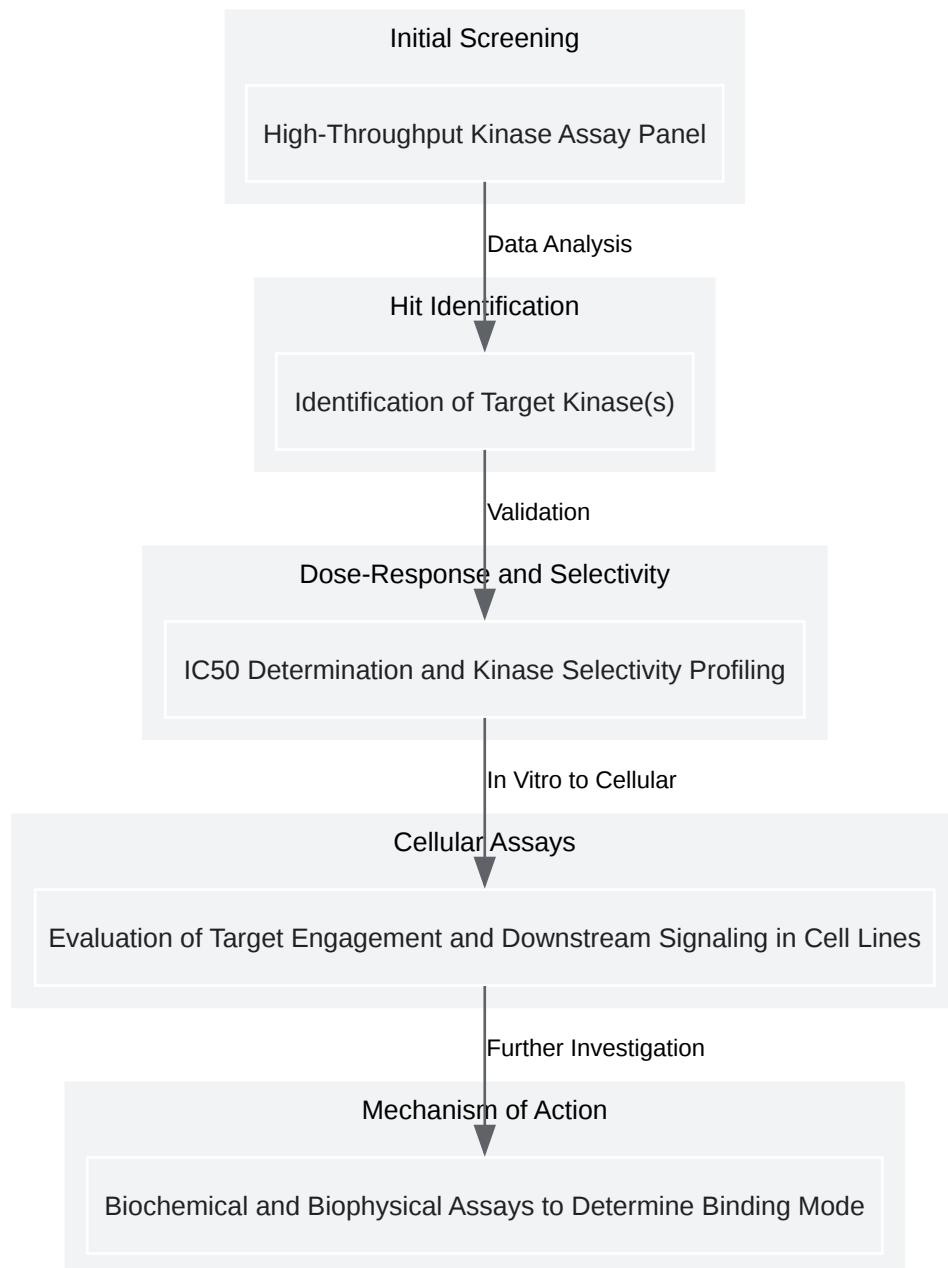
Caption: Generalized synthetic workflow for **3-Amino-N,N-dimethylbenzamide**.

## Biological Activity and Signaling Pathways

Currently, there is limited publicly available information detailing specific biological activities or associated signaling pathways for **3-Amino-N,N-dimethylbenzamide**. One source categorizes it under "Immunomodulating drugs" and "Immunosupressant amino acids," however, without providing further context or experimental evidence.<sup>[4]</sup> Further research is required to elucidate its pharmacological profile.

The following diagram illustrates a hypothetical workflow for investigating the biological activity of a novel compound like **3-Amino-N,N-dimethylbenzamide**, particularly in the context of kinase inhibition, a common area of investigation for benzamide derivatives.<sup>[7]</sup>

## Hypothetical Workflow for Biological Activity Screening

[Click to download full resolution via product page](#)

Caption: A hypothetical workflow for investigating the biological activity of a compound.

## Safety Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **3-Amino-N,N-dimethylbenzamide** may cause an allergic skin reaction.[\[1\]](#) Appropriate personal protective equipment should be worn when handling this compound.

Disclaimer: This document is intended for informational purposes for a technical audience. All laboratory work should be conducted in accordance with established safety protocols and regulations.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Amino-N,N-dimethylbenzamide | C9H12N2O | CID 424774 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. m-Amino-N,N-dimethylbenzamide [webbook.nist.gov]
- 3. 3-Amino-N,N-dimethylbenzamide 33322-60-0 [sigmaaldrich.com]
- 4. cenmed.com [cenmed.com]
- 5. 3-AMINO-N,N-DIMETHYLBENZAMIDE(33322-60-0) 1H NMR [m.chemicalbook.com]
- 6. m-Amino-N,N-dimethylbenzamide [webbook.nist.gov]
- 7. Synthesis, Biological Activities and Docking Studies of Novel 4-(Arylaminomethyl)benzamide Derivatives as Potential Tyrosine Kinase Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Amino-N,N-dimethylbenzamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b112486#3-amino-n-n-dimethylbenzamide-chemical-structure>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)